

Introduction: The Quintessential Probe for Unraveling GTP-Dependent Processes

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Compound of Interest

Compound Name: *Guanosine 5'-triphosphate, ammonium salt-15N₅*

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Guanosine triphosphate (GTP) is a purine nucleotide that serves as a cornerstone of cellular function. Beyond its role as a building block for RNA synthesis, GTP is a critical energy source and a master regulator in fundamental signaling pathways, particularly those mediated by G-proteins.[1][2] To dissect the intricate mechanisms of GTP-binding proteins and their downstream effectors, researchers require tools that can report on these interactions with high fidelity and minimal perturbation. This is the precise niche occupied by ¹⁵N₅ labeled GTP.

This guide provides an in-depth exploration of ¹⁵N₅ GTP, a stable isotope-labeled (SIL) analogue where the five nitrogen atoms in the guanine base are replaced with the heavy isotope, ¹⁵N. This substitution renders the molecule an invaluable probe for biophysical techniques like Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS), enabling precise structural, dynamic, and quantitative analyses of GTP-dependent systems.[3][4] We will delve into its chemical properties, synthesis, and core applications, providing both the theoretical underpinnings and practical methodologies essential for researchers, scientists, and drug development professionals.

Section 1: Chemical Structure and Physicochemical Properties

The foundational utility of $^{15}\text{N}_5$ GTP lies in its near-identical chemical behavior to its unlabeled counterpart, coupled with a distinct, measurable physical difference: its mass. The structure is identical to GTP, comprising a guanine nucleobase, a ribose sugar, and a triphosphate moiety. [1] The key distinction is the isotopic enrichment at all five nitrogen positions (N1, N2, N3, N7, and N9) of the guanine ring.

The ^{15}N isotope possesses a nuclear spin of $\frac{1}{2}$, which is highly advantageous for NMR spectroscopy. [5] Unlike the abundant ^{14}N isotope, which has a nuclear spin of 1 and suffers from quadrupolar broadening that leads to wide, poorly resolved signals, the $\frac{1}{2}$ spin of ^{15}N results in sharp, well-defined peaks, enabling high-resolution structural and dynamic studies. [5]

Key Physicochemical Data

The following table summarizes the essential properties of $^{15}\text{N}_5$ labeled GTP.

Property	Value	Source(s)
Chemical Formula	$\text{C}_{10}\text{H}_{16}^{15}\text{N}_5\text{O}_{14}\text{P}_3$	[6][7]
Molecular Weight	~528.23 g/mol	[7]
Exact Mass	~527.99 g/mol	[3][4]
Mass Shift (vs. Unlabeled)	M+5	[8]
Isotopic Purity	Typically ≥ 98 atom % ^{15}N	[6][8]
Chemical Purity	Typically $\geq 95\%$	[3][8]
Storage Conditions	-20°C, protect from light and freeze-thaw cycles	[6]

Section 2: Synthesis of $^{15}\text{N}_5$ Labeled GTP

The production of uniformly labeled $^{15}\text{N}_5$ GTP is a sophisticated process that often combines chemical synthesis with enzymatic reactions to achieve high yields and purity. The choice of

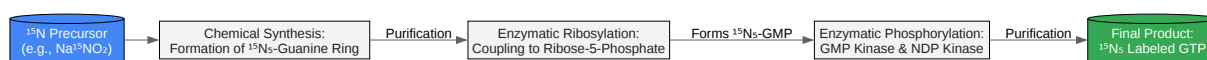
starting material is critical for efficient incorporation of the ^{15}N isotope.

A common strategy begins with an economical source of the heavy isotope, such as ^{15}N -labeled ammonium chloride ($^{15}\text{NH}_4\text{Cl}$) or sodium nitrite ($\text{Na}^{15}\text{NO}_2$).^{[9][10]}

Illustrative Synthesis Workflow

The synthesis can be conceptualized as a multi-step process:

- ^{15}N -Guanine Synthesis:** The initial phase involves the chemical synthesis of the ^{15}N -labeled guanine nucleobase from simple, isotopically enriched precursors. For example, 2,6-diaminopyrimidin-4-ol can be reacted with ^{15}N -labeled sodium nitrite to introduce the first ^{15}N atom.^[9] Subsequent steps, including reduction and cyclization, incorporate the remaining nitrogen atoms to form the fully labeled guanine ring.
- Ribosylation:** The synthesized $^{15}\text{N}_5$ -guanine is then coupled to a ribose source, often a protected ribose-5-phosphate, to form the nucleoside, $^{15}\text{N}_5$ -guanosine.
- Phosphorylation:** The final and crucial stage involves a series of enzymatic phosphorylation steps. Guanosine monophosphate (GMP) kinase and nucleoside diphosphate kinase are employed to sequentially add phosphate groups, converting $^{15}\text{N}_5$ -guanosine monophosphate (GMP) to $^{15}\text{N}_5$ -guanosine diphosphate (GDP) and finally to the desired product, $^{15}\text{N}_5$ -guanosine triphosphate (GTP).^[9] This enzymatic approach ensures the correct triphosphate linkage at the 5' position of the ribose, a feat that is challenging to achieve with high specificity through purely chemical means.



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General workflow for the synthesis of $^{15}\text{N}_5$ labeled GTP.

Section 3: Core Applications in Research

The true power of $^{15}\text{N}_5$ GTP is realized in its application as a molecular probe. Its utility spans multiple domains of biochemical and pharmaceutical research.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is a premier technique for studying the structure, dynamics, and interactions of biomolecules in solution. The incorporation of $^{15}\text{N}_5$ GTP is particularly transformative for studying GTP-protein and GTP-RNA complexes.

Causality Behind the Choice: As previously mentioned, the spin- $\frac{1}{2}$ property of ^{15}N is the primary driver for its use in NMR.^[5] It allows for the use of powerful multi-dimensional experiments like the Heteronuclear Single Quantum Coherence (HSQC) experiment, which correlates the chemical shift of a ^{15}N nucleus with that of its directly attached proton.^[9] This produces a unique "fingerprint" of the molecule, where each G-H8 or G-NH₂ group in the RNA or protein-bound nucleotide, respectively, yields a distinct peak. Changes in the chemical environment of these nuclei upon binding, conformational change, or enzymatic reaction result in shifts in the corresponding peak positions, providing exquisitely sensitive readouts of molecular events.

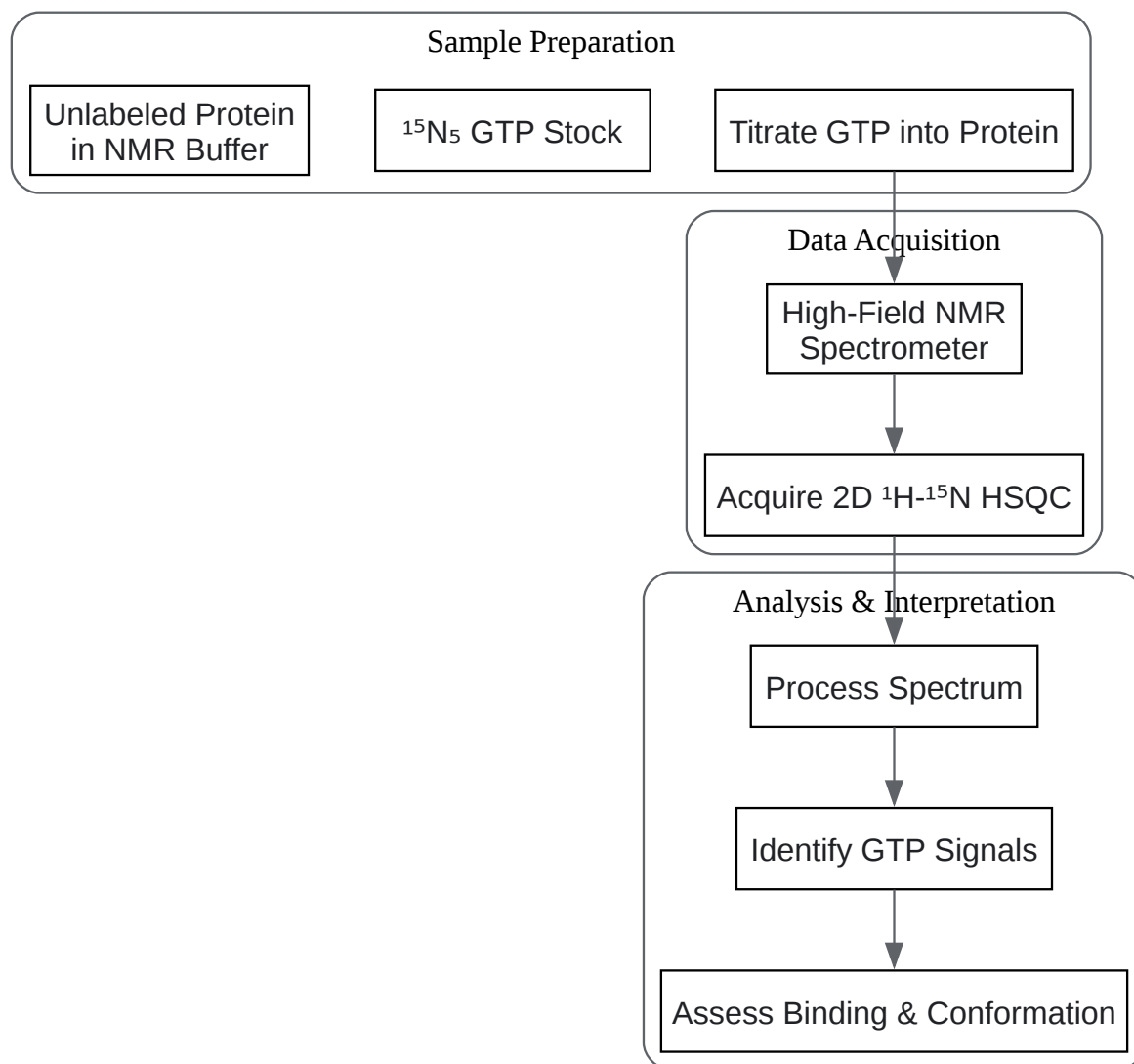
Applications:

- **Structure Determination:** Resolving crowded proton spectra by spreading them into a second, nitrogen dimension.^[9]
- **Dynamics Studies:** Probing the flexibility of the nucleotide-binding pocket.^[11]
- **Interaction Mapping:** Identifying the specific residues in a protein or RNA that interact with the GTP molecule.

This protocol provides a self-validating framework for assessing the binding of $^{15}\text{N}_5$ GTP to a target protein.

- **Sample Preparation:**
 - Prepare a sample of the unlabeled target protein to a final concentration of 0.5-1.0 mM in a suitable NMR buffer (e.g., 20 mM MES pH 6.5, 50 mM NaCl, 5 mM MgCl₂, 1 mM DTT) containing 7-10% D₂O.

- Acquire a 1D ^1H spectrum to ensure the protein is properly folded and free of aggregation.
- Prepare a stock solution of $^{15}\text{N}_5$ GTP (e.g., 100 mM in buffer).[8]
- Titrate the $^{15}\text{N}_5$ GTP into the protein sample to achieve a stoichiometric ratio (e.g., 1:1.2 protein:GTP).
- NMR Data Acquisition:
 - Perform the experiment on a high-field NMR spectrometer (e.g., 600 MHz or higher) equipped with a cryoprobe.[9][11]
 - Acquire a 2D ^1H - ^{15}N HSQC spectrum. Typical parameters include 1024 complex points in the direct (^1H) dimension and 128 complex points in the indirect (^{15}N) dimension, with 16-32 scans per increment.[9]
- Data Processing and Analysis:
 - Process the data using NMR software (e.g., TopSpin, NMRPipe).
 - Observe the appearance of new peaks in the spectrum corresponding to the ^{15}N - ^1H correlations of the bound GTP. The chemical shifts of these peaks are sensitive reporters of the binding event.
 - Self-Validation: The presence of well-dispersed, sharp peaks confirms the formation of a stable, structured complex. A lack of peaks or the presence of broad, weak signals may indicate weak binding, intermediate exchange, or aggregation.



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Workflow for an NMR-based GTP binding experiment.

Mass Spectrometry (MS)

In mass spectrometry, the M+5 mass shift of $^{15}\text{N}_5$ GTP makes it an ideal internal standard for the accurate quantification of its unlabeled counterpart in complex biological samples.[3][4] This is a cornerstone of quantitative proteomics and metabolomics.

Causality Behind the Choice: The principle of stable isotope dilution dictates that a known quantity of the heavy-labeled standard ($^{15}\text{N}_5$ GTP) is spiked into a sample. The labeled and unlabeled compounds are chemically identical and thus exhibit the same behavior during sample extraction, purification, and ionization in the mass spectrometer. Any sample loss during preparation will affect both species equally. The ratio of the ion signal intensities of the heavy ($^{15}\text{N}_5$ GTP) to the light ($^{14}\text{N}_5$ GTP) species, as measured by the MS detector, is therefore directly proportional to the amount of the endogenous, unlabeled GTP. This allows for highly accurate and precise quantification, correcting for experimental variability.[\[12\]](#)[\[13\]](#)

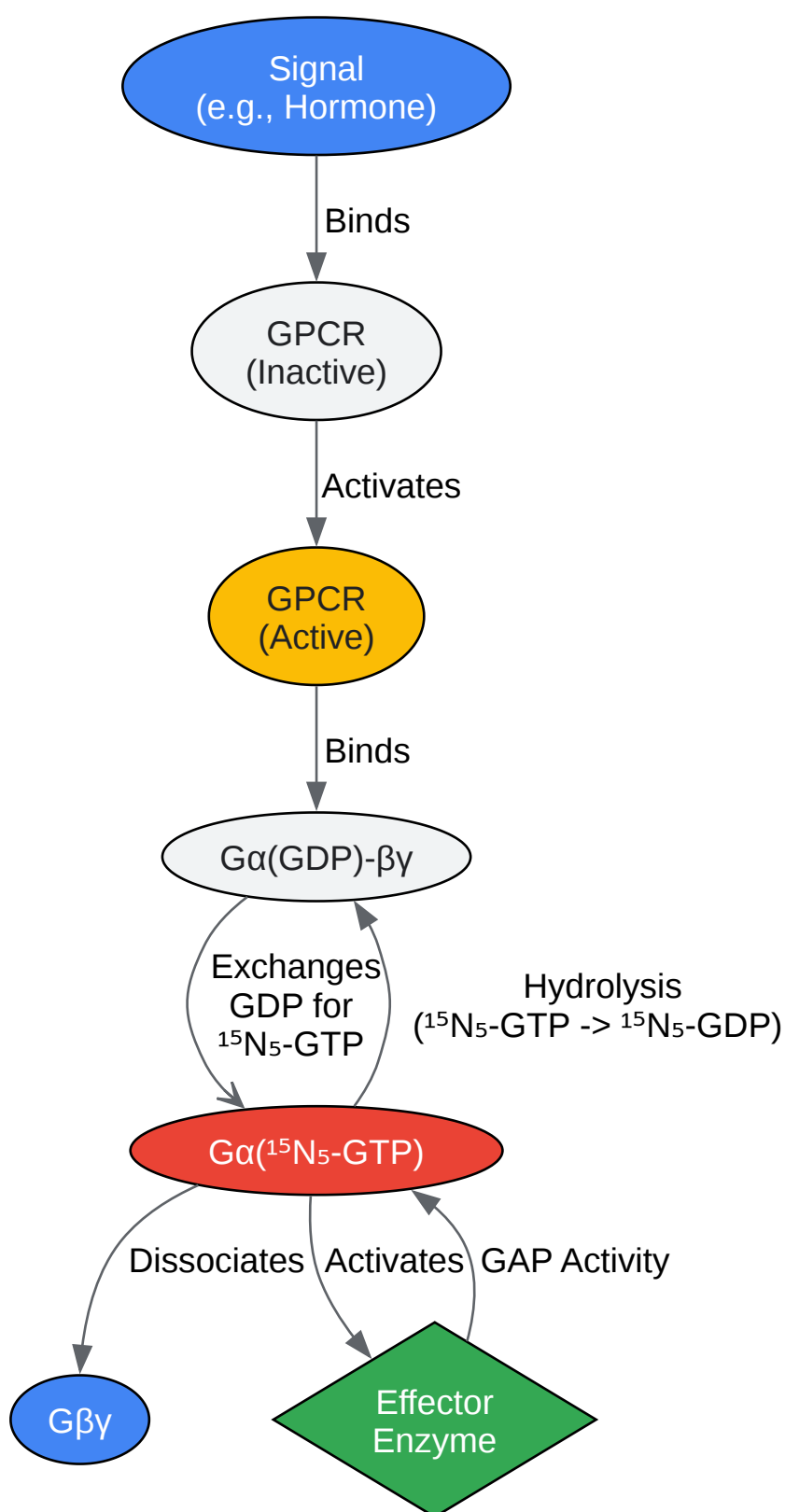
Applications:

- **Metabolite Quantification:** Measuring cellular GTP pools under different physiological or pathological conditions.
- **Enzyme Kinetics:** Quantifying the rate of GTP hydrolysis to GDP by GTPases.
- **Metabolic Flux Analysis:** Tracing the incorporation of ^{15}N from precursors into the guanine nucleotide pool.[\[14\]](#)

G-Protein Signaling and Enzyme Kinetics

G-proteins act as molecular switches, cycling between an inactive GDP-bound state and an active GTP-bound state.[\[1\]](#) $^{15}\text{N}_5$ GTP allows researchers to monitor this cycle and the interactions with upstream and downstream partners with high precision.

Causality Behind the Choice: By using $^{15}\text{N}_5$ GTP in combination with NMR or MS, one can directly observe the nucleotide's state. For example, in an NMR experiment, the ^{15}N chemical shifts of GTP are distinct from those of GDP. This allows for real-time monitoring of GTP hydrolysis by a GTPase.[\[11\]](#) Fluorescently labeled GTP analogues are also used for such studies, but they introduce a bulky chemical group that can perturb the system, whereas isotopic labeling is non-invasive.[\[15\]](#)



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